

Technical Guide: Solubility Profile of Methyl 5-bromo-2-methylbenzoate

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Compound of Interest

Compound Name: Methyl 5-bromo-2-methylbenzoate

Cat. No.: B1662064

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This technical guide provides a detailed overview of the solubility of **methyl 5-bromo-2-methylbenzoate** in common laboratory solvents. Due to the limited availability of public quantitative data, this document combines reported qualitative and quantitative solubility with predicted solubility based on the compound's structural characteristics. A comprehensive, adaptable experimental protocol for determining solubility is also provided, alongside a visualization of a typical synthesis and purification workflow for this compound.

Core Compound Information

Methyl 5-bromo-2-methylbenzoate is an organic compound frequently utilized as an intermediate in the synthesis of more complex molecules in the pharmaceutical and chemical industries. A thorough understanding of its solubility is critical for reaction setup, purification, and formulation.

IUPAC Name: **methyl 5-bromo-2-methylbenzoate** CAS Number: 79669-50-4 Molecular Formula: $C_9H_9BrO_2$ Molecular Weight: 229.07 g/mol Appearance: White to light yellow powder or crystal Melting Point: 46.0 to 50.0 °C Boiling Point: 265 °C (lit.)^[1]

Data Presentation: Solubility of Methyl 5-bromo-2-methylbenzoate

The following table summarizes the known and predicted solubility of **methyl 5-bromo-2-methylbenzoate**. It is important to note that aside from Dimethyl Sulfoxide (DMSO), most quantitative data is not readily available in published literature, and therefore predictions are based on the principle of "like dissolves like."

Solvent	Formula	Type	Predicted/Reported Solubility
Water	H ₂ O	Polar Protic	Reported as "Soluble" [1][2][3][4][5][6] (likely low)
Methanol	CH ₃ OH	Polar Protic	Reported as "Soluble"
Ethanol	C ₂ H ₅ OH	Polar Protic	Predicted to be Soluble
Acetone	C ₃ H ₆ O	Polar Aprotic	Predicted to be Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	Predicted to be Soluble
Dichloromethane	CH ₂ Cl ₂	Polar Aprotic	Predicted to be Soluble
Chloroform	CHCl ₃	Polar Aprotic	Predicted to be Soluble
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	200 mg/mL (ultrasonication may be needed)[7]
Hexane	C ₆ H ₁₄	Nonpolar	Predicted to be Sparingly Soluble to Insoluble
Toluene	C ₇ H ₈	Nonpolar	Predicted to be Soluble

Experimental Protocols: Determination of Solubility

While a specific, published protocol for **methyl 5-bromo-2-methylbenzoate** is not available, the following is a detailed, adaptable methodology for the quantitative determination of its solubility, based on standard laboratory practices for organic compounds.

Objective: To quantitatively determine the solubility of **methyl 5-bromo-2-methylbenzoate** in a selected solvent at a specific temperature (e.g., 25 °C).

Materials:

- **Methyl 5-bromo-2-methylbenzoate** (solid)
- Selected solvents (e.g., water, ethanol, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Syringes
- Pre-weighed collection vials
- Drying oven or nitrogen stream setup

Methodology:

- **Sample Preparation:** Add an excess amount of solid **methyl 5-bromo-2-methylbenzoate** (e.g., 20-30 mg) to a vial. The presence of undissolved solid at the end of the experiment is crucial to ensure the solution is saturated.
- **Solvent Addition:** Accurately add a known volume or mass of the chosen solvent (e.g., 1.0 mL) to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48

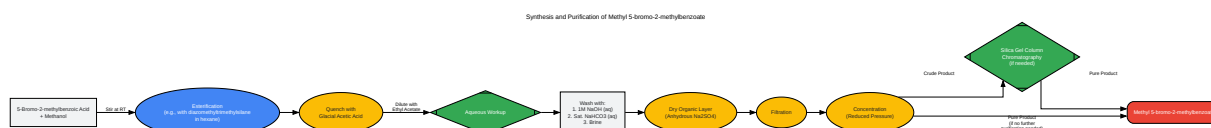
hours) to ensure equilibrium is reached between the dissolved and undissolved solute.

- **Phase Separation:** Allow the vial to stand undisturbed at the same constant temperature for at least 2 hours to let the excess solid settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. To ensure no solid particles are transferred, attach a syringe filter and discard the first small portion of the filtrate (to saturate the filter material) before dispensing a known volume (e.g., 0.5 mL) into a pre-weighed collection vial.
- **Solvent Evaporation:** Place the collection vial in a drying oven or under a gentle stream of nitrogen to completely evaporate the solvent. For high-boiling point solvents like DMSO, a vacuum oven at an elevated temperature is recommended.
- **Final Weighing:** Once the solvent is fully removed, weigh the collection vial containing the dried solute residue.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Mass of vial with residue} - \text{Mass of empty vial}) / \text{Volume of supernatant collected}$$

Mandatory Visualization: Synthesis and Purification Workflow

The following diagram illustrates a common laboratory-scale synthesis and purification workflow for **methyl 5-bromo-2-methylbenzoate**, starting from 5-bromo-2-methylbenzoic acid.



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Caption: Synthesis and purification workflow for **methyl 5-bromo-2-methylbenzoate**.

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